

Operational Disposal Guide: (2-Ethoxy-5-nitrophenyl)methanol

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Compound of Interest

Compound Name: (2-Ethoxy-5-nitrophenyl)methanol

CAS No.: 1039913-30-8

Cat. No.: B1453855

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Executive Summary & Immediate Action

Do not treat this compound as general organic trash. **(2-Ethoxy-5-nitrophenyl)methanol** (CAS: 55993-36-7) is a functionalized nitro-aromatic intermediate.[1][2][3] While mono-nitro compounds are generally more stable than their poly-nitrated counterparts (like TNT), the presence of the nitro group (

) introduces thermal instability and potential shock sensitivity potential when dry or in the presence of strong bases/metals.[2][3][4]

Immediate "Stop/Go" Safety Check:

- STOP: If the material is dry, old, or shows crystal formation on the cap (potential peroxide formation in ether solvents, though less likely for the solid itself).[3][4]
- STOP: If mixed with strong oxidizers (Perchlorates, Nitric Acid) or reducing agents (Hydrides).[3][4] This creates an immediate explosion hazard.[2]

- GO: If the material is a stable solid or in a known compatible solvent (e.g., Ethanol, DMSO, DCM).[3][4]

Chemical Profile & Hazard Assessment

To dispose of this material safely, you must understand the "Why" behind the protocol. The molecule contains three distinct functional groups that dictate its waste stream:[2][4]

Feature	Chemical Moiety	Disposal Implication
Core Structure	Benzene Ring	High carbon content; requires high-temperature incineration. [1][2][3]
Instability	Nitro Group (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">)	CRITICAL: Susceptible to energetic decomposition.[2][3] Never autoclave.[2] Never distill to dryness without a stabilizer.[2]
Solubility	Hydroxymethyl (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">)	Increases polarity; soluble in alcohols/DMSO.[2][3] slightly soluble in water.[2]
Flammability	Ethoxy Group (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">)	Adds organic fuel load; contributes to flammability.[2][3]

Waste Classification (RCRA - USA):

- Primary Code:D001 (Ignitable) - If in flammable solvent.[1][2][3]

- Secondary Code:D003 (Reactive) - Conditional. Only applies if the specific lot shows shock sensitivity, but best practice is to tag as "Potentially Reactive Organic Solid."[\[4\]](#)
- Toxic: Treat as Toxic (T) due to the nitro-aromatic backbone.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Pre-Disposal Stabilization & Segregation

The most common cause of disposal accidents with nitro-aromatics is improper waste stream mixing.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A. The "Rule of Two" for Segregation

Never place **(2-Ethoxy-5-nitrophenyl)methanol** in a waste container unless you have verified the contents against these two rules:

- No Strong Bases: Nitro compounds can form unstable nitronate salts in the presence of strong bases (NaOH, KOH).[\[2\]](#)[\[3\]](#)
- No Heavy Metals: Avoid contact with metal spatulas or waste streams containing Zinc or Tin, which can catalyze reduction reactions that generate heat.[\[2\]](#)[\[3\]](#)

B. Stabilization Protocol

If you have pure solid material >5g, do not dispose of it as a bulk dry solid.[\[2\]](#)[\[3\]](#)

- Dissolution: Dissolve the solid in a compatible, non-halogenated solvent (Acetone or Ethanol are preferred).[\[2\]](#)[\[3\]](#)
 - Why? Dilution mitigates the risk of localized hot-spots during transport and incineration.[\[1\]](#)
[\[2\]](#)
- Labeling: Clearly mark the concentration (e.g., "10% w/v in Acetone").

Step-by-Step Disposal Workflows

Scenario A: Solid Waste (Pure Compound or Contaminated PPE)[\[2\]](#)[\[3\]](#)

- Containment: Place solid waste in a clear polyethylene bag. Double-bag is mandatory.[\[1\]](#)[\[2\]](#)
[\[3\]](#)
- Tagging: Label as "Toxic Solid, Organic, Nitro-Compound."
- Binning: Place in the Solid Incineration drum.
 - Note: Do not use metal drums if the liner is compromised.[\[2\]](#) Use fiber or plastic drums.

Scenario B: Liquid Waste (Mother Liquors/Solutions)[\[2\]](#) [\[3\]](#)

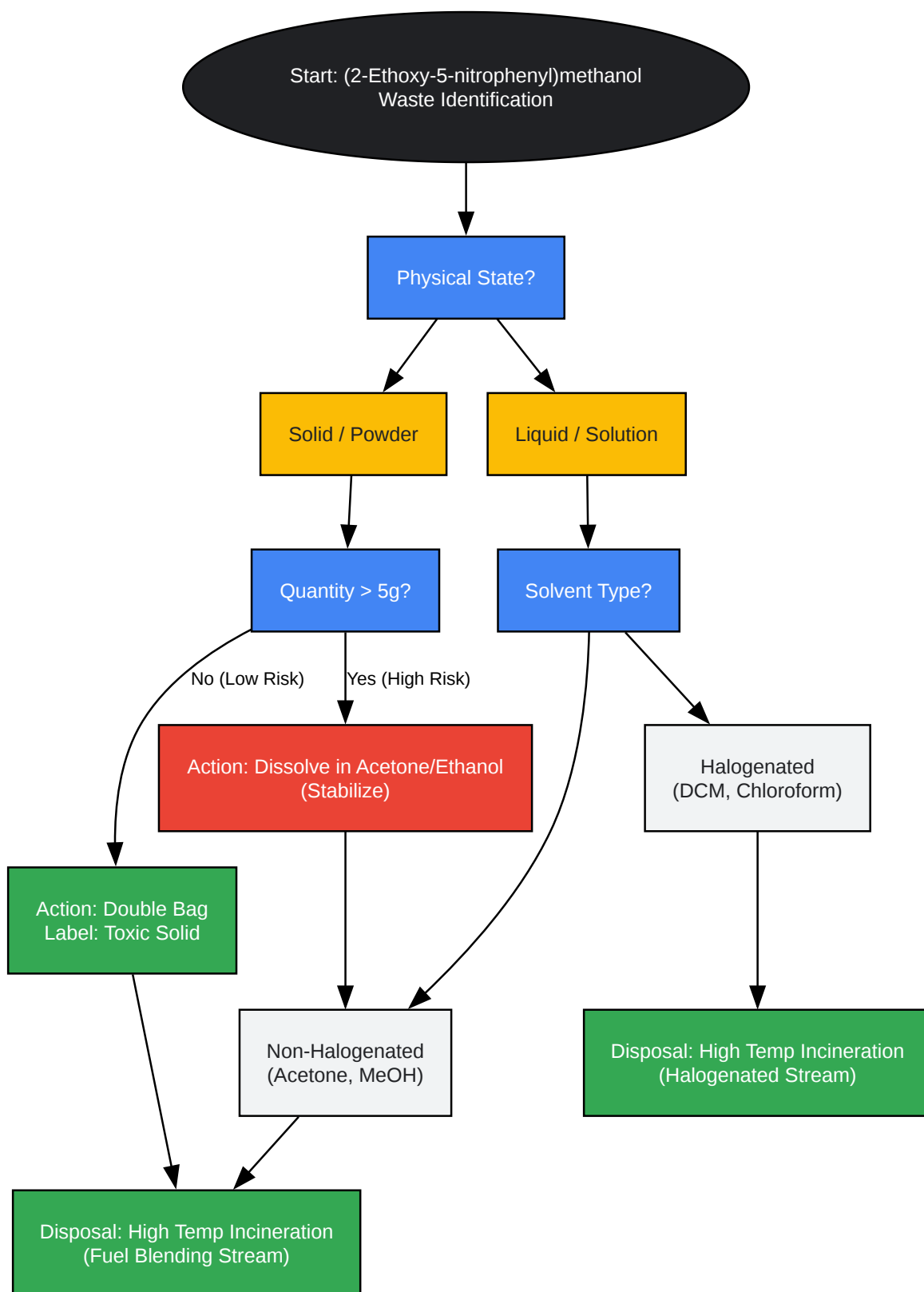
- pH Check: Verify the waste solution is Neutral (pH 6-8).
 - Correction: If Acidic, neutralize slowly with Bicarbonate.[\[2\]](#)[\[3\]](#)[\[4\]](#) If Basic, neutralize with dilute Acetic Acid.[\[2\]](#)[\[3\]](#)[\[4\]](#) Do not use strong acids/bases.[\[1\]](#)[\[2\]](#)
- Solvent Segregation:
 - If dissolved in DCM/Chloroform

Halogenated Waste Stream.[\[2\]](#)
 - If dissolved in Acetone/Methanol/Ethyl Acetate

Non-Halogenated Waste Stream.[\[2\]](#)
- Venting: Ensure the cap is vented (or not torqued tight immediately) if any recent neutralization occurred to prevent pressure buildup.[\[2\]](#)[\[3\]](#)

Visualized Decision Matrix (DOT Diagram)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

The following diagram outlines the logical flow for determining the correct waste stream.



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Figure 1: Decision logic for segregating nitro-aromatic waste streams to ensure compatibility with incineration protocols.

Emergency Contingencies

Spill Management:

- Evacuate: If dust is airborne, clear the immediate area.[2][5]
- PPE: Nitrile gloves (double gloved), Tyvek sleeves, and N95/P100 respirator.[3][4]
- Neutralization: Do not use water initially.[2] Cover spill with Vermiculite or Sand.[2]
- Cleanup: Scoop gently (do not scrape vigorously to avoid friction heat) into a wide-mouth plastic jar.
- Decontamination: Wash the surface with a mild detergent and water after the bulk solid is removed.[2]

Fire:

- Media: Water spray, Dry Chemical, or CO2.[3][4][6]
- Warning: Burning nitro compounds emit toxic Nitrogen Oxides (NOx).[2][3] Firefighters must wear SCBA.[2]

References

- PubChem.(2-Ethoxy-5-nitrophenyl)methanol Compound Summary. National Library of Medicine.[2] [\[Link\]](#)
- U.S. EPA.Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification.[2][3] [\[Link\]](#)[1][2][3]
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[2] (General guidance on Nitro-compound handling). [\[Link\]](#)

- OSHA.Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1200).[2][3] [[Link](#)][1][2][3]

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